

Technical Guide: 6-(2,2,2-Trifluoroethoxy)pyridin-3-amine

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Compound of Interest

Compound Name: 6-(2,2,2-Trifluoroethoxy)pyridin-3-amine

Cat. No.: B1268165

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **6-(2,2,2-Trifluoroethoxy)pyridin-3-amine**, including its molecular weight, synthesis, and key analytical data. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development.

Core Quantitative Data

A summary of the key quantitative data for **6-(2,2,2-Trifluoroethoxy)pyridin-3-amine** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₇ H ₇ F ₃ N ₂ O	[1]
Molecular Weight	192.14 g/mol	
Monoisotopic Mass	192.05104 Da	[1]
Appearance	Colorless to light yellow liquid	[2]
Predicted XlogP	1.6	[1]
Mass Spectrometry (m/z)	193.1 [M+H] ⁺	[3]
Purity (HPLC)	97.65%	[2]

Molecular Weight Calculation:

The molecular weight is calculated based on the molecular formula (C₇H₇F₃N₂O) and the atomic weights of its constituent elements:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u
- Fluorine (F): 18.998 u
- Nitrogen (N): 14.007 u
- Oxygen (O): 15.999 u

Calculation: $(7 * 12.011) + (7 * 1.008) + (3 * 18.998) + (2 * 14.007) + (1 * 15.999) = 192.14$ g/mol

Experimental Protocols

Synthesis of 6-(2,2,2-trifluoroethoxy)pyridin-3-amine[3]

A detailed experimental protocol for the synthesis of 6-(2,2,2-trifluoroethoxy)pyridin-3-amine is outlined below.

Step 1: Synthesis of 5-Nitro-2-(2,2,2-trifluoroethoxy)pyridine

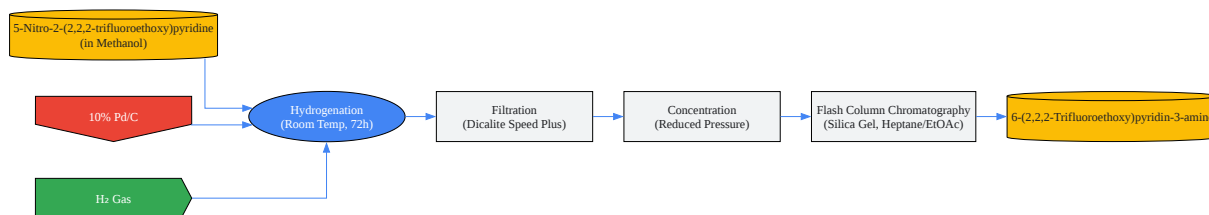
This protocol assumes the starting material, 5-Nitro-2-(2,2,2-trifluoroethoxy)pyridine, is obtained from a previous step (Example 108 Step 1 as cited in the source).[3]

Step 2: Synthesis of 6-(2,2,2-trifluoroethoxy)-3-pyridinamine[3]

- **Dissolution:** Dissolve 20.5 g of 5-Nitro-2-(2,2,2-trifluoroethoxy)pyridine in 160 mL of methanol.
- **Catalyst Addition:** Add 1.96 g of 10% Palladium on activated carbon catalyst to the solution.
- **Hydrogenation:** Pass hydrogen gas through the solution at room temperature. The reaction mixture is then stirred under a hydrogen atmosphere for 72 hours.
- **Filtration:** Upon completion of the reaction, filter the mixture using Dicalite Speed Plus. Wash the filter cake with ethyl acetate.
- **Concentration:** Concentrate the filtrate under reduced pressure to remove the solvent.
- **Purification:** Purify the resulting residue by flash column chromatography using silica gel as the stationary phase and a heptane/ethyl acetate gradient elution. This affords 16.49 g (91% yield) of 6-(2,2,2-trifluoroethoxy)-3-pyridinamine as a brown liquid.[3]

Experimental Workflow

The following diagram illustrates the workflow for the synthesis of **6-(2,2,2-trifluoroethoxy)pyridin-3-amine**.



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Caption: Synthesis workflow for **6-(2,2,2-trifluoroethoxy)pyridin-3-amine**.

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References

- 1. PubChemLite - 6-(2,2,2-trifluoroethoxy)pyridin-3-amine (C₇H₇F₃N₂O) [pubchemlite.lcsb.uni.lu]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. chemicalbook.com [chemicalbook.com]
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